An In-depth Technical Guide to Diethyl 2-(4-bromophenyl)propanedioate

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Compound of Interest

Compound Name:	*Diethyl 4-bromophenylmalonate*
CAS No.:	*93139-85-6*
Cat. No.:	*B1313168*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comprehensive technical overview of Diethyl 2-(4-bromophenyl)propanedioate, a key chemical intermediate in synthetic organic chemistry and drug discovery. We will delve into its precise chemical identity, including its IUPAC name and structural properties, explore its synthesis with a focus on modern catalytic methods, and discuss its significant applications in medicinal chemistry, particularly as an analogue to a key precursor in the synthesis of the endothelin receptor antagonist, Macitentan. This document will further provide detailed experimental protocols, analyses of its chemical reactivity, and relevant mechanistic insights to empower researchers in their drug development endeavors.

Chemical Identity and Properties

IUPAC Nomenclature and Structure

The correct and unambiguous identification of a chemical entity is paramount in scientific research. The compound commonly referred to as **Diethyl 4-bromophenylmalonate** is

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systematically named diethyl 2-(4-bromophenyl)propanedioate according to IUPAC nomenclature.

The structure consists of a central malonic ester core, specifically the diethyl ester of propanedioic acid. This core is substituted at the second carbon position (the α-carbon) with a 4-bromophenyl group.

Molecular Structure:

Caption: 2D Structure of diethyl 2-(4-bromophenyl)propanedioate.

Physicochemical Properties

A summary of the key physicochemical properties of diethyl 2-(4-bromophenyl)propanedioate is provided in the table below. These properties are crucial for its handling, purification, and use in chemical reactions.

Property	Value
IUPAC Name	diethyl 2-(4-bromophenyl)propanedioate
CAS Number	93139-85-6
Molecular Formula	$C_{13}H_{15}BrO_4$
Molecular Weight	315.16 g/mol
Appearance	Solid
Boiling Point	190-192 °C at 16 Torr

Synthesis of Diethyl 2-(4-bromophenyl)propanedioate

The synthesis of α-aryl malonic esters, such as diethyl 2-(4-bromophenyl)propanedioate, presents a unique challenge. The direct alkylation of diethyl malonate with aryl halides is generally inefficient due to the lower electrophilicity of aryl halides compared to alkyl halides. Therefore, alternative synthetic strategies, primarily involving transition metal catalysis, are employed.

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Copper-Catalyzed Ullmann Condensation

A robust and widely applicable method for the synthesis of α-aryl malonates is the copper-catalyzed Ullmann condensation. This reaction involves the coupling of an aryl halide with diethyl malonate in the presence of a copper catalyst and a suitable base.

Reaction Scheme:

Caption: General scheme for the Ullmann condensation.

A particularly effective protocol for this transformation involves the use of copper(I) iodide as the catalyst, 2-phenylphenol as a ligand, and cesium carbonate as the base.[1] This system allows for the coupling of aryl iodides with diethyl malonate under relatively mild conditions, offering good to excellent yields and tolerating a variety of functional groups.[1]

Experimental Protocol: Copper-Catalyzed Arylation of Diethyl Malonate[1]

- Reaction Setup: To an oven-dried, argon-flushed flask, add copper(I) iodide (5 mol%), 2-phenylphenol (10 mol%), and cesium carbonate (2.0 equivalents).
- Addition of Reactants: Add the aryl iodide (1.0 equivalent) and diethyl malonate (1.2 equivalents) to the flask.
- Solvent: Add anhydrous toluene as the solvent.
- Reaction Conditions: Stir the reaction mixture at 70 °C for 24 hours.
- Workup: After cooling to room temperature, filter the reaction mixture through a plug of Celite and concentrate in vacuo.
- Purification: Purify the crude product by column chromatography on silica gel to afford the desired diethyl 2-(4-bromophenyl)propanedioate.

The choice of a ligand, such as 2-phenylphenol, is critical in this reaction as it can prevent the formation of byproducts and decomposition of the product.[1]

Applications in Drug Development

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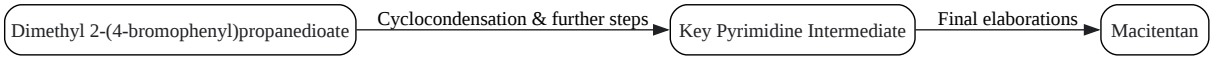
Diethyl malonate and its derivatives are versatile building blocks in the synthesis of a wide array of pharmaceutical compounds.[2] The α-aryl malonate motif is a key structural element in many biologically active molecules.

Analogue to a Key Intermediate in Macitentan Synthesis

While the dimethyl ester of 2-(4-bromophenyl)propanedioate is a direct intermediate in the synthesis of Macitentan, an orally active, potent dual endothelin receptor antagonist used for the treatment of pulmonary arterial hypertension, the diethyl ester serves as a close and synthetically relevant analogue.[3] The synthesis of Macitentan highlights the importance of this class of compounds in accessing complex pharmaceutical targets.

The general synthetic strategy involves the use of the 2-(4-bromophenyl)propanedioate core as a scaffold for the introduction of further chemical complexity, ultimately leading to the final drug molecule.

Synthetic Relevance to Macitentan:



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Caption: Simplified role of the malonate core in Macitentan synthesis.

Chemical Reactivity and Mechanistic Insights

The reactivity of diethyl 2-(4-bromophenyl)propanedioate is primarily governed by the presence of the acidic α-hydrogen and the two ester functionalities.

Acidity of the α-Hydrogen

The hydrogen atom on the carbon bearing the 4-bromophenyl group is acidic due to the electron-withdrawing effects of the two adjacent carbonyl groups. This allows for deprotonation with a suitable base to form a stable enolate, which can then act as a nucleophile in a variety of reactions, including alkylations and acylations.

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Hydrolysis and Decarboxylation

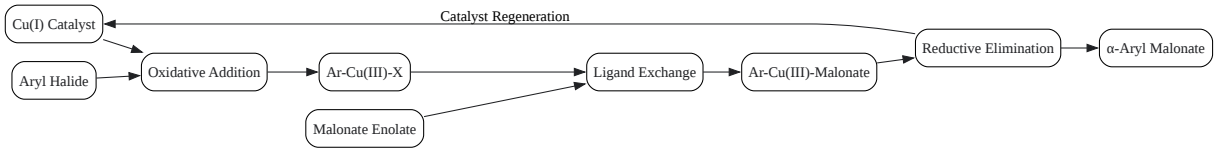
The ester groups can be hydrolyzed under acidic or basic conditions to the corresponding dicarboxylic acid. Subsequent heating of the dicarboxylic acid leads to decarboxylation, yielding 2-(4-bromophenyl)propanoic acid. This reaction pathway is a common strategy for the synthesis of α-aryl carboxylic acids, which are prevalent in nonsteroidal anti-inflammatory drugs (NSAIDs).[1]

Mechanism of the Ullmann Condensation

The Ullmann condensation for the C-arylation of malonates is believed to proceed through a copper-catalyzed cycle. A plausible mechanism involves the following key steps:

- Oxidative Addition: The active copper(I) catalyst undergoes oxidative addition to the aryl halide.
- Ligand Exchange: The malonate enolate displaces a ligand on the copper center.
- Reductive Elimination: The aryl and malonate groups couple, and the desired product is eliminated, regenerating the copper(I) catalyst.

Ullmann Condensation Mechanism:



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Caption: Simplified catalytic cycle of the Ullmann condensation.

Spectroscopic Data

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(Note: As of the last update, specific, publicly available, and citable spectroscopic data for diethyl 2-(4-bromophenyl)propanedioate is limited. The following are predicted and expected spectral characteristics based on the structure and data from analogous compounds.)

- ^{1}H NMR: Expected signals would include a triplet for the methyl protons of the ethyl groups, a quartet for the methylene protons of the ethyl groups, a singlet for the α-proton, and signals in the aromatic region corresponding to the 4-bromophenyl group.
- ^{13}C NMR: Expected signals would include those for the methyl and methylene carbons of the ethyl groups, the carbonyl carbons of the ester groups, the α-carbon, and the carbons of the 4-bromophenyl ring.
- IR Spectroscopy: Characteristic absorption bands would be expected for the C=O stretching of the ester groups (around 1730-1750 cm^{-1}), C-O stretching, and absorptions corresponding to the aromatic ring and the C-Br bond.

Conclusion

Diethyl 2-(4-bromophenyl)propanedioate is a valuable and versatile chemical intermediate with significant potential in drug discovery and development. Its synthesis, while requiring modern catalytic methods like the Ullmann condensation, is achievable and provides access to a key structural motif found in various biologically active compounds. A thorough understanding of its chemical properties, synthesis, and reactivity, as outlined in this guide, is essential for researchers aiming to leverage this compound in the creation of novel therapeutics.

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